

Application Notes and Protocols for the Analytical Detection of Disperse Orange 30

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Compound of Interest

Compound Name: *Disperse Orange 30*

Cat. No.: *B079229*

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These application notes provide detailed methodologies for the detection and quantification of **Disperse Orange 30**, a monoazo dye used in the textile industry. The following sections outline protocols for High-Performance Liquid Chromatography (HPLC), UV-Vis Spectrophotometry, and Electrochemical Methods.

High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used technique for the separation, identification, and quantification of **Disperse Orange 30**. When coupled with mass spectrometry (MS), it offers high sensitivity and selectivity.

HPLC with Mass Spectrometry (HPLC-MS/MS)

This method is highly sensitive and specific, making it suitable for trace-level detection of **Disperse Orange 30** in various matrices, including textiles and environmental samples.

| Parameter | Value | Notes |
|-------------------------------|---|---|
| Limit of Detection (LOD) | 0.02 - 1.35 ng/mL | Based on a study of 47 synthetic dyes, including a disperse orange dye.[1] |
| Limit of Quantification (LOQ) | 0.06 - 4.09 ng/mL | From the same study of 47 synthetic dyes.[1] |
| Linearity Range | 0.5 - 200 µg/L | Based on a study of the similar Disperse Orange 149, a good linearity ($r > 0.995$) was achieved in this range. |
| Recovery | 81.8% - 114.1% (at 10 ng/mL), 84.9% - 104.1% (at 50 ng/mL) | Data for a broad range of disperse dyes.[1] For Disperse Orange 149, recovery was 92.1% - 98.7%. |

Sample Preparation (Textile Samples)[1]

- Weigh 1 gram of the textile sample.
- Extract the dye with 20 mL of methanol in an ultrasonic bath at 50°C for 30 minutes.
- Centrifuge the extract at 10,000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 µm PTFE filter.
- Evaporate the solvent and reconstitute the residue in an equal volume of 95:5 water/methanol.

HPLC-MS/MS Conditions

- Column: C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.7 µm).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and acetonitrile (B).
- Flow Rate: 0.3 mL/min.

- Injection Volume: 5 μ L.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) is recommended for high selectivity and sensitivity.



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Caption: Workflow for HPLC-MS/MS analysis of **Disperse Orange 30** in textiles.

HPLC with UV-Vis Detection (HPLC-UV)

This method is more common for routine analysis due to the wider availability of UV-Vis detectors. However, it may have limitations in selectivity, especially in complex matrices. It has been noted that Disperse Orange 3 can co-elute with Disperse Yellow 3, making accurate quantification by UV alone challenging without complete chromatographic separation. Mass detection is recommended for confirmation.

Specific LOD and LOQ values for **Disperse Orange 30** by HPLC-UV are not readily available in the reviewed literature. As a reference, for the structurally similar Disperse Orange 149, an LOD of 1.0 mg/kg was reported using HPLC with a Diode Array Detector (DAD).

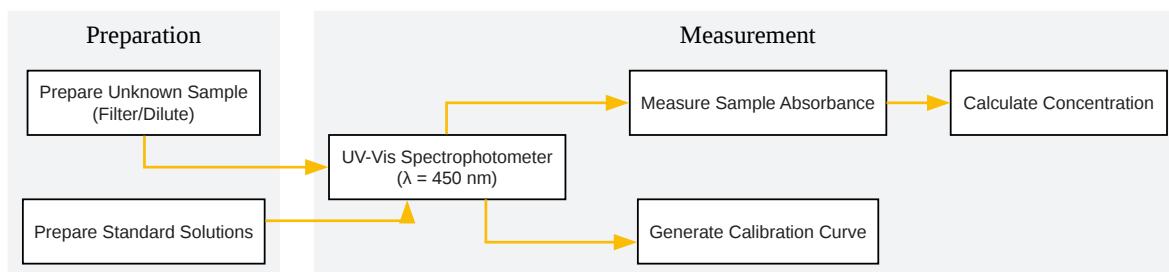
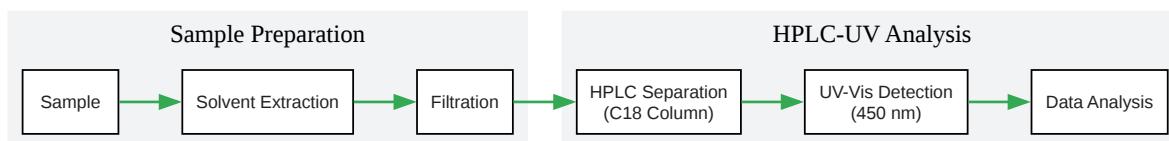
Sample Preparation: Follow the same procedure as for HPLC-MS/MS.

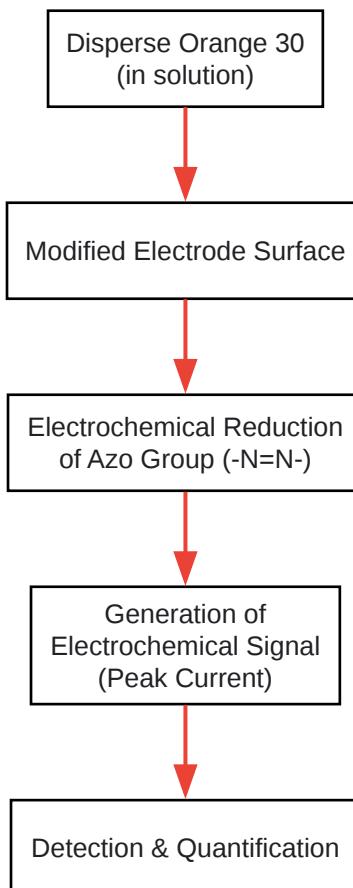
HPLC-UV Conditions

- Column: C18 or Newcrom R1 reversed-phase column.[2]
- Mobile Phase: A mixture of acetonitrile, water, and an acid (e.g., phosphoric acid or formic acid).[2]

- Detection Wavelength: Maximum absorbance is observed around 450 nm.[3]
- Flow Rate: Typically 1 mL/min.
- Injection Volume: 10-20 μ L.

This protocol is based on the German standard DIN 54231 for the analysis of disperse dyes.





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